

IUPAC name and synonyms for CAS 79418-78-3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest	
Compound Name:	3-Fluoro-4-hydroxy-5-methoxybenzaldehyde
Cat. No.:	B051503
Get Quote	

An In-Depth Technical Guide to **3-Fluoro-4-hydroxy-5-methoxybenzaldehyde** (CAS 79418-78-3)

Introduction

This technical guide provides a comprehensive overview of the chemical compound with the CAS number 79418-78-3. The internationally recognized IUPAC name for this compound is **3-Fluoro-4-hydroxy-5-methoxybenzaldehyde**.^{[1][2]} It is a fluorinated aromatic aldehyde that serves as a valuable building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^[3] The presence of fluorine, hydroxyl, and methoxy functional groups on the benzaldehyde structure imparts unique chemical reactivity and potential for biological activity, making it a subject of interest in medicinal chemistry and drug discovery.^{[3][4]} This compound is also known by several synonyms, reflecting its structural relation to vanillin.

Synonyms:

- 5-Fluorovanillin^{[5][6]}
- Benzaldehyde, 3-fluoro-4-hydroxy-5-methoxy-[^{3][6]}
- 3-Fluoro-5-methoxy-4-hydroxybenzaldehyde^{[3][6]}
- 5-Fluoro-4-hydroxy-3-methoxybenzaldehyde^{[3][6]}

Physicochemical Properties

The key physicochemical properties of **3-Fluoro-4-hydroxy-5-methoxybenzaldehyde** are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	79418-78-3	[4]
Molecular Formula	C ₈ H ₇ FO ₃	[3]
Molecular Weight	170.14 g/mol	[2][5]
Appearance	White to light yellow crystalline powder	[3]
Melting Point	114-118 °C	[5]
Solubility	Sparingly soluble in water	[3]
Storage Conditions	Store in a cool, dry place under an inert atmosphere (e.g., Argon)	[3][7]

Synthesis and Chemical Reactivity

3-Fluoro-4-hydroxy-5-methoxybenzaldehyde is a versatile intermediate in organic synthesis. Its aldehyde group readily undergoes reactions typical for this functional group, such as oxidation to a carboxylic acid, reduction to an alcohol, and condensation reactions with amines to form Schiff bases.[4]

Experimental Protocol: Generalized Schiff Base Formation

This protocol describes a general method for the synthesis of a Schiff base derivative using **3-Fluoro-4-hydroxy-5-methoxybenzaldehyde** as a starting material. This type of reaction is fundamental in the synthesis of various biologically active compounds.

Objective: To synthesize a Schiff base (imine) from **3-Fluoro-4-hydroxy-5-methoxybenzaldehyde** and a primary amine.

Materials:

- **3-Fluoro-4-hydroxy-5-methoxybenzaldehyde**
- A primary amine (e.g., 4-amino-1,5-dimethyl-2-phenyl-1,2-dihydro-pyrazol-3-one)
- Anhydrous solvent (e.g., ethanol or methanol)
- Catalytic amount of a weak acid (e.g., acetic acid)

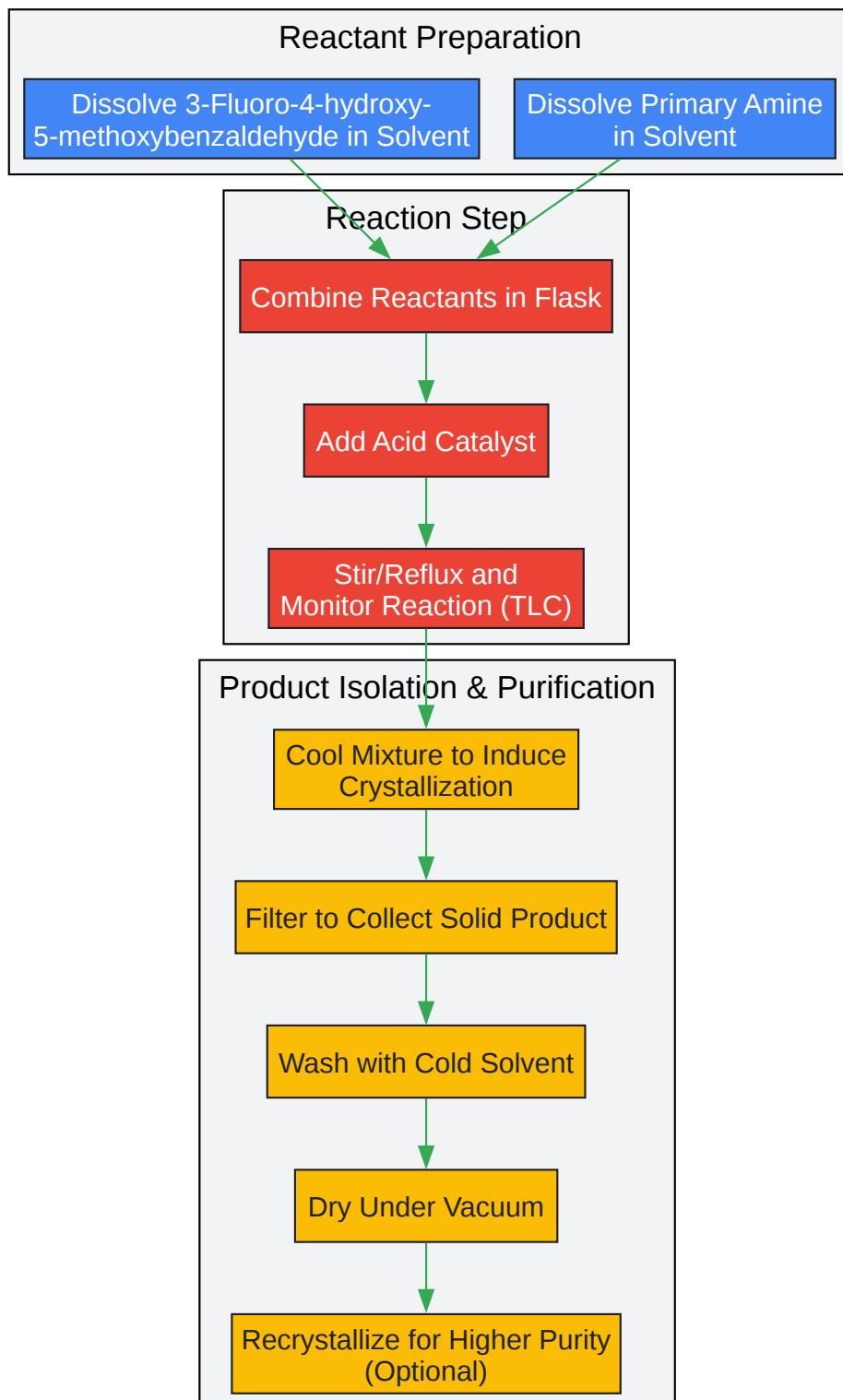
Procedure:

- Dissolution: Dissolve equimolar amounts of **3-Fluoro-4-hydroxy-5-methoxybenzaldehyde** and the chosen primary amine in a suitable volume of the anhydrous solvent in a round-bottom flask.
- Catalysis: Add a few drops of the weak acid catalyst to the solution to facilitate the condensation reaction.
- Reaction: Stir the mixture at room temperature or under gentle reflux. Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC). The reaction is typically complete within a few hours.
- Isolation: Upon completion, cool the reaction mixture to allow the Schiff base product to crystallize. If no crystallization occurs, the solvent may be partially evaporated under reduced pressure.
- Purification: Collect the solid product by filtration, wash with a small amount of cold solvent to remove any unreacted starting materials, and dry under vacuum. The product can be further purified by recrystallization if necessary.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of a Schiff base derivative from **3-Fluoro-4-hydroxy-5-methoxybenzaldehyde**.

Generalized Schiff Base Synthesis Workflow

[Click to download full resolution via product page](#)

A generalized workflow for synthesizing a Schiff base.

Potential Biological Activity and Signaling Pathways

While specific signaling pathways for **3-Fluoro-4-hydroxy-5-methoxybenzaldehyde** are not extensively documented, research on structurally similar compounds provides valuable insights into its potential biological activities. Derivatives of this compound are explored for antimicrobial and anti-inflammatory properties.^[4] The presence of the fluorinated catechol-like structure suggests potential antioxidant capabilities.^[4]

A closely related compound, 3-Bromo-4,5-dihydroxybenzaldehyde, has been shown to protect human keratinocyte cells (HaCaT) from oxidative stress induced by hydrogen peroxide (H₂O₂) or UVB radiation.^[8] This protective effect is mediated through the activation of the Nrf2/HO-1 signaling pathway.^[8]

The Nrf2/HO-1 Signaling Pathway

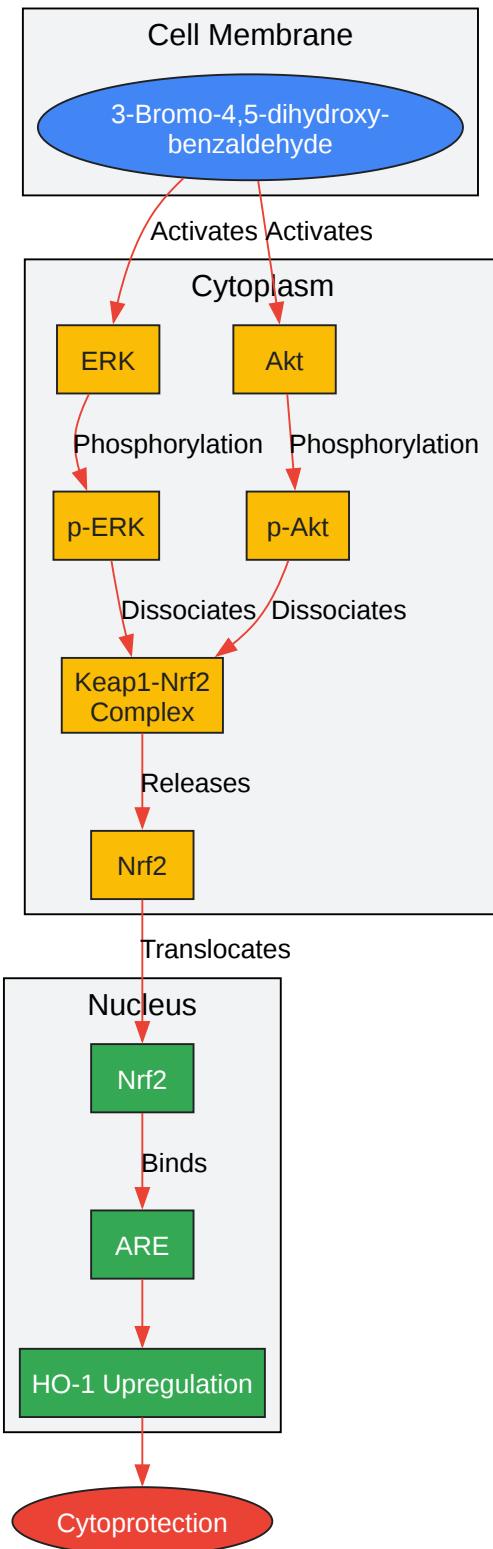
The study on the bromo-analog demonstrated that it activates the phosphorylation of Extracellular signal-Regulated Kinase (ERK) and Protein Kinase B (Akt).^[8] These kinases, in turn, promote the phosphorylation and nuclear translocation of the transcription factor Nrf2 (Nuclear factor erythroid 2-related factor 2). In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter region of genes encoding antioxidant enzymes, leading to the upregulation of Heme Oxygenase-1 (HO-1).^[8] HO-1 plays a crucial role in cellular defense against oxidative stress. The cytoprotective effects were diminished by inhibitors of ERK, Akt, and HO-1, confirming the involvement of this pathway.^[8]

Given the structural and electronic similarities between bromo- and fluoro-substituted benzaldehydes, it is plausible that **3-Fluoro-4-hydroxy-5-methoxybenzaldehyde** could exert similar biological effects through this or related signaling cascades.

Signaling Pathway Diagram

The diagram below illustrates the Nrf2/HO-1 signaling pathway that is activated by the structurally similar compound, 3-Bromo-4,5-dihydroxybenzaldehyde, as a plausible mechanism of action for cytoprotection.

Plausible Cytoprotective Signaling Pathway

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Fluoro-4-hydroxy-5-methoxybenzaldehyde | C8H7FO3 | CID 598452 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. Page loading... [guidechem.com]
- 4. Buy 3-Fluoro-5-hydroxy-4-methoxybenzaldehyde [smolecule.com]
- 5. 3-Fluoro-4-hydroxy-5-methoxybenzaldehyde 97 79418-78-3 [sigmaaldrich.com]
- 6. 3-氟-4-甲氧基苯甲醛 99% | Sigma-Aldrich [sigmaaldrich.com]
- 7. Sciencemadness Discussion Board - 3,4-dihydroxy-5-methoxybenzaldehyde synthesis - Powered by XMB 1.9.11 [sciencemadness.org]
- 8. Marine Compound 3-Bromo-4,5-dihydroxybenzaldehyde Protects Skin Cells against Oxidative Damage via the Nrf2/HO-1 Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [IUPAC name and synonyms for CAS 79418-78-3]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b051503#iupac-name-and-synonyms-for-cas-79418-78-3>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com